

Dihydromorin antibacterial spectrum comparison

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Compound Focus: Dihydromorin

CAS No.: 18422-83-8

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Antibacterial Spectrum & Potency Comparison

Compound	Class	Antibacterial Spectrum (Tested Organisms)	Potency (MIC/MBC)	Key Active Concentrations
Dihydromorin	Flavonoid	Gram-positive: <i>Streptococcus pyogenes</i> [1] [2]	MIC: 15.62 µg/mL [1] [2]	> MBC: 31.25 µg/mL [1] [2]
		Gram-negative: No significant activity reported against <i>E. coli</i> , <i>P. aeruginosa</i> , <i>K. pneumoniae</i> , or <i>S. paratyphi</i> in the available studies [1].	MBC: 31.25 µg/mL [1] [2]	
Dihydromyricetin (DMY)	Flavonoid	Gram-positive: <i>Staphylococcus aureus</i> , <i>Bacillus subtilis</i> [3]	MIC: 0.3125 - 1.25 mg/mL [3]	> MBC: 2.5 - 10 mg/mL [3]
		Gram-negative: <i>Escherichia coli</i> , <i>Salmonella paratyphi</i> , <i>Pseudomonas aeruginosa</i> [3]	MBC: 2.5 - 10 mg/mL [3]	

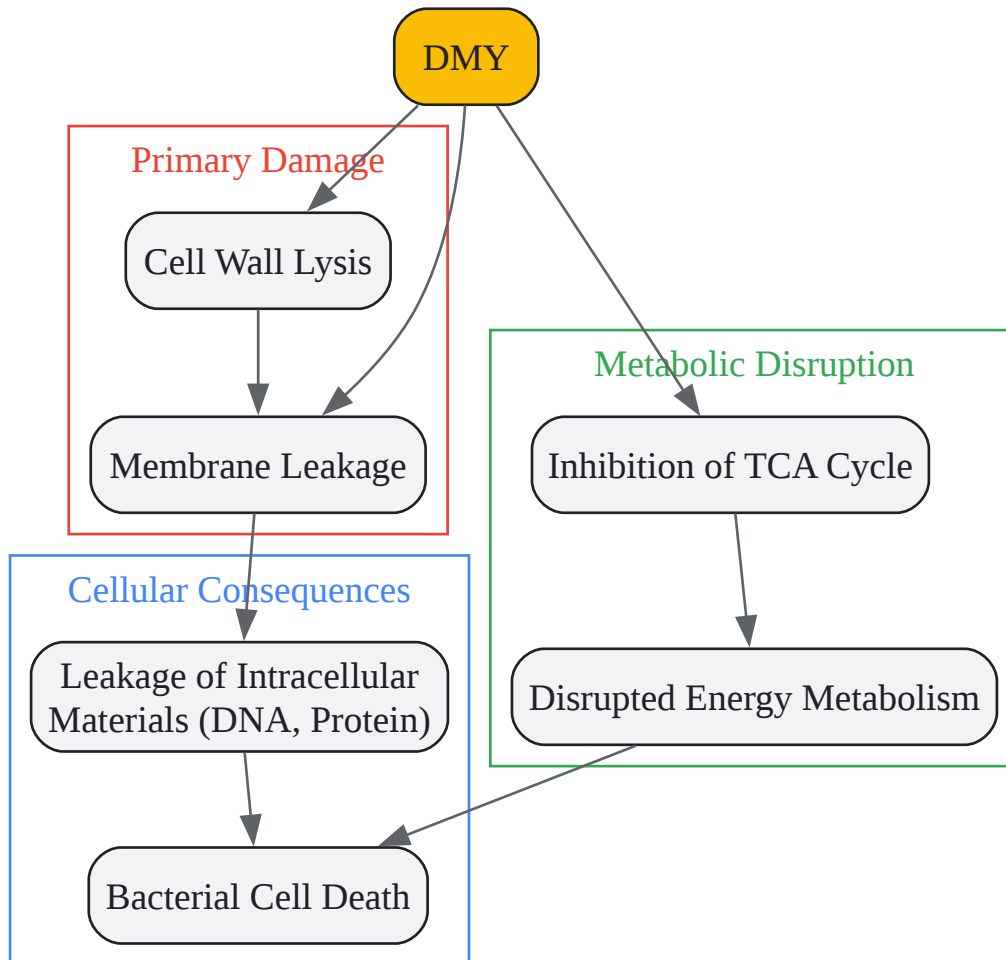
Detailed Experimental Data & Protocols

For researchers seeking to replicate or evaluate these findings, here are the detailed methodologies from the key studies.

- **Source Compound: Dihydromorin** was isolated from the heartwoods of the jackfruit tree (*Artocarpus heterophyllus*) [1] [2].
- **Antibacterial Activity Assay:**
 - **Method:** Broth microdilution method, following guidelines from the National Committee for Clinical Laboratory Standards (NCCLS), now CLSI [1].
 - **Procedure:** The compound was tested against a panel of bacteria, including *Streptococcus pyogenes*, *Staphylococcus aureus*, *Escherichia coli*, *Pseudomonas aeruginosa*, and *Klebsiella pneumoniae*. The Minimum Inhibitory Concentration (MIC) is the lowest concentration that prevents visible growth, and the Minimum Bactericidal Concentration (MBC) is the lowest concentration that kills 99.9% of the bacteria [1] [2].
- **Source Compound:** Dihydromyricetin (DMY) was investigated from *Ampelopsis grossedentata* leaves [3].
- **Antibacterial Activity Assay:**
 - **Initial Screening:** Disc-diffusion method to determine the Diameter of the Inhibition Zone (DIZ) [3].
 - **Potency Determination:** Broth dilution method to determine MIC and MBC values against five food-borne bacteria [3].
- **Mechanism of Action Studies:**
 - **Bacterial Morphology:** Analyzed using Scanning Electron Microscopy (SEM) [3].
 - **Cell Membrane Integrity:** Measured the release of cytoplasmic materials (nucleic acids and proteins) by UV spectrophotometry [3].
 - **Metabolic Activity:** Assessed the consumption of key energy metabolites (glucose and pyruvic acid) and the activity of the TCA cycle enzyme (succinate dehydrogenase, SDH) [3].

Proposed Mechanism of Antibacterial Action

The available study on **dihydromorin** does not detail its mechanism of action. However, research on the structurally similar flavonoid **Dihydromyricetin (DMY)** suggests a multi-target mechanism. The diagram below illustrates this potential pathway, which may provide insights for future **dihydromorin** studies.



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Research Summary and Implications

- **Narrow-Spectrum Profile:** **Dihydromorin** demonstrates a narrow spectrum of activity, showing potent effects against *S. pyogenes* but not against other common Gram-positive or Gram-negative pathogens in the same study [1]. This contrasts with dihydromyricetin (DMY), which exhibits a broader spectrum [3].
- **Research Gaps:** A significant gap exists in understanding **dihydromorin's precise mechanism of action**. Future research should explore its molecular targets and its potential for synergy with existing antibiotics.

- **Context of Antibiotic Discovery:** This research occurs amidst a critical need for new antibacterial agents. The World Health Organization (WHO) reports an inadequate antibiotic development pipeline to combat antimicrobial resistance (AMR), fueling interest in natural products like flavonoids as promising alternatives [4] [5].

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